

GSK484 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK484

Cat. No.: B12823611

[Get Quote](#)

GSK484 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive technical information and troubleshooting advice for the handling and use of **GSK484**, a potent and reversible PAD4 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK484**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for achieving high concentrations of **GSK484**.^[1]^[2]^[3]^[4] For in vivo studies, a stock solution in ethanol is often prepared first, followed by dilution in a saline solution.^[1]^[2]

Q2: I am having trouble dissolving **GSK484**. What can I do?

A2: If you encounter solubility issues, sonication is recommended to aid dissolution in solvents like DMSO and water.^[1] It is also crucial to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can significantly reduce the solubility of the compound.^[3] Gentle warming can also help dissolve **GSK484** in aqueous solutions.^[5] If precipitation occurs during the preparation of aqueous solutions, heating and/or sonication can be used to redissolve the compound.^[2]

Q3: What are the recommended storage conditions for **GSK484**?

A3: **GSK484** powder should be stored at -20°C for long-term stability (up to 3 years).[1] Once dissolved in a solvent, it is recommended to store the solution at -80°C for up to 1 year.[1][6] For short-term storage, solutions in DMSO can be kept at 4°C for up to 2 weeks or at -20°C for up to 6 months.[2][6] It is also advised to store the compound under desiccating conditions to protect it from moisture.[7]

Q4: Is **GSK484** selective for PAD4?

A4: Yes, **GSK484** is a selective inhibitor of PAD4, showing minimal off-target activity against PAD1-3 and a panel of 50 other unrelated proteins.[5][7][8]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in solution	Poor solubility, solvent saturation, or temperature changes.	Use sonication to aid dissolution.[1] For aqueous solutions, gentle warming may be effective.[5] Ensure you are using fresh, high-quality solvents, as contaminants or water content can affect solubility.[3]
Inconsistent experimental results	Improper storage leading to degradation, or inaccurate solution concentration.	Store GSK484 powder and solutions at the recommended temperatures and protect from moisture.[1][7] Re-evaluate your dilution calculations and ensure accurate pipetting.
Low potency in in vitro assays	Presence of calcium in the assay buffer.	The IC ₅₀ of GSK484 is lower in the absence of calcium (50 nM) compared to its presence (250 nM in 2 mM calcium).[1][5][8] Be mindful of the calcium concentration in your experimental setup.

Data Presentation

GSK484 Solubility

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	247.5[1]	485.27[1]	Sonication is recommended.[1] Use fresh, anhydrous DMSO.[3]
100[2][3]	196.07[2]		
25[4]			
Water	100[1]	196.07[1]	Sonication is recommended.[1]
10[4]			
8[3]			
2[5]	Warmed to clear.[5]		
Ethanol	100[3]		
25[1][2][4]	Used for in vivo stock solutions.[1][2]		
DMF	30[4]		
PBS	<1	Insoluble or slightly soluble	

Experimental Protocols

In Vitro Cell Lysis and Citrullination Assay

This protocol is adapted from studies using HEK293 cells stably expressing PAD enzymes.[1][3]

- Cell Lysis:

- Grow cells to sub-confluency and harvest by centrifugation.
- Wash the cell pellet once with PBS containing 2 mM EGTA.
- Lyse cells in a buffer containing 50 mM Tris-Cl (pH 7.4), 1.5 mM MgCl₂, 5% glycerol, 150 mM NaCl, 25 mM NaF, 1 mM Na₃VO₄, 0.4% NP40, and 1 mM DTT with protease inhibitors.[\[1\]](#)[\[3\]](#)
- Inhibitor Pre-incubation:
 - Pre-incubate the cell lysates with **GSK484** (e.g., 100 μM) or DMSO control for 20 minutes at 4°C.[\[1\]](#)[\[3\]](#)
- Citrullination Reaction:
 - Initiate the citrullination reaction by adding calcium (e.g., 2 mM final concentration).
 - Incubate for 30 minutes at 37°C.[\[1\]](#)[\[3\]](#)
- Analysis:
 - Stop the reaction and analyze protein citrullination by SDS-PAGE and Western blotting.[\[1\]](#)

In Vivo Formulation for Intraperitoneal Injection

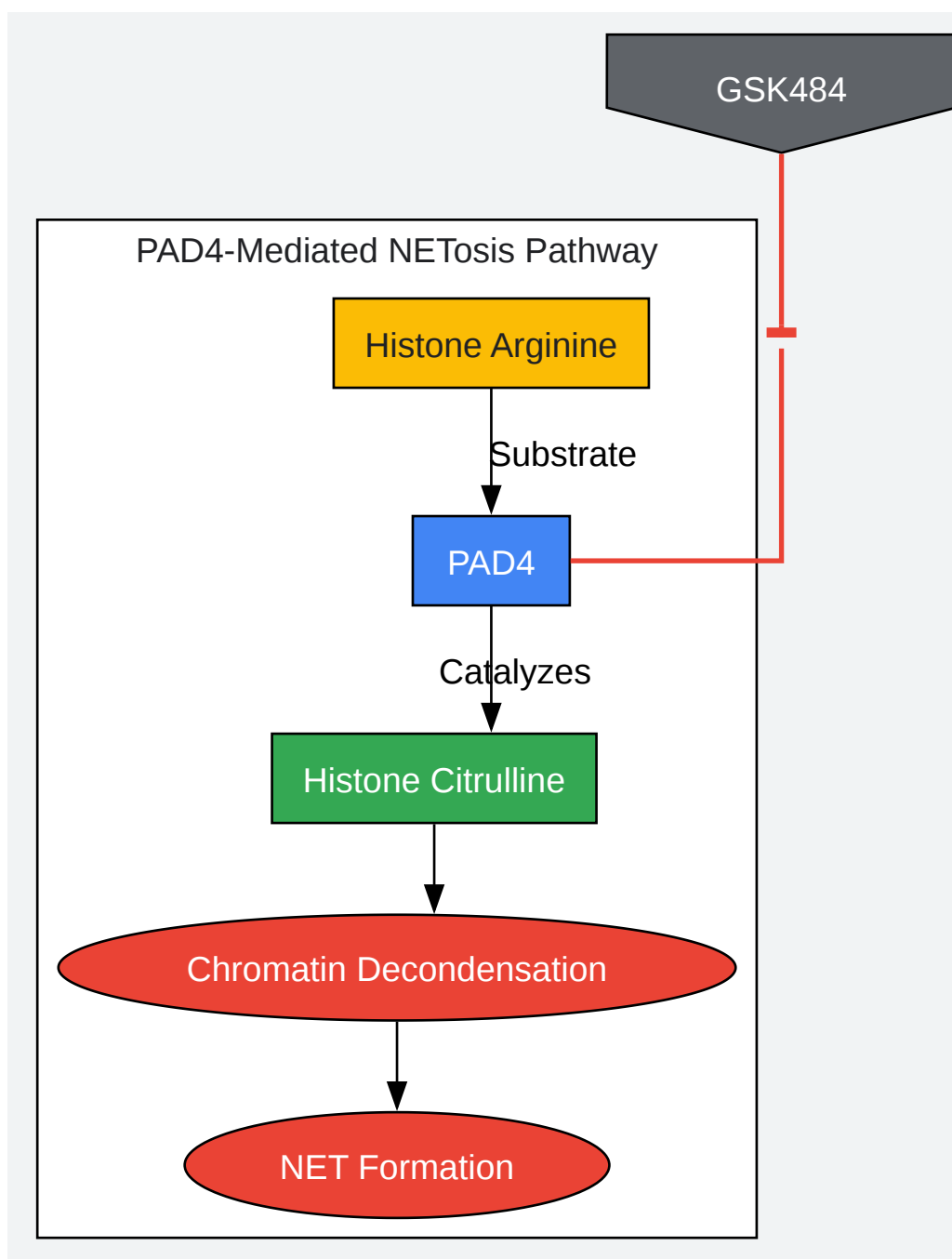
This protocol is based on a mouse model of mammary carcinoma.[\[1\]](#)[\[2\]](#)

- Stock Solution Preparation:
 - Dissolve **GSK484** in 99.9% ethanol to a concentration of 25 mg/mL.[\[1\]](#)[\[2\]](#)
- Working Solution Preparation:
 - Shortly before injection, dilute the stock solution 1:50 in 0.9% NaCl.[\[1\]](#)[\[2\]](#)
- Administration:
 - Inject 200 μL of the final solution per mouse for a dose of 4 mg/kg.[\[1\]](#)[\[2\]](#)

Visualizations

GSK484 Mechanism of Action

GSK484 acts as a reversible inhibitor of Peptidyl-Arginine Deiminase 4 (PAD4). PAD4 is a calcium-dependent enzyme that converts arginine residues on proteins, such as histones, to citrulline. This process, known as citrullination or deimination, is a key step in the formation of Neutrophil Extracellular Traps (NETs). By inhibiting PAD4, **GSK484** blocks histone citrullination and subsequent NET formation.^{[1][8][9][10]}

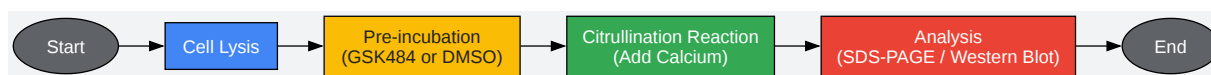


[Click to download full resolution via product page](#)

Caption: **GSK484** inhibits PAD4, blocking histone citrullination and NET formation.

Experimental Workflow: In Vitro Citrullination Assay

The following diagram outlines the key steps for assessing the inhibitory effect of **GSK484** on protein citrullination in a cell-based assay.



[Click to download full resolution via product page](#)

Caption: Workflow for in vitro assessment of **GSK484**'s inhibitory activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK484 hydrochloride | GTPL8577 | PAD4 Inhibitor | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. GSK484 = 98 HPLC 1652591-81-5 [sigmaaldrich.com]
- 6. PAD4 inhibitor GSK484 Datasheet DC Chemicals [dcchemicals.com]
- 7. GSK484, PAD4 inhibitor (CAS 1652591-81-5) | Abcam [abcam.com]
- 8. GSK484 Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 9. biorxiv.org [biorxiv.org]
- 10. GSK484 | Structural Genomics Consortium [thesgc.org]

- To cite this document: BenchChem. [GSK484 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12823611#gsk484-solubility-in-dms0-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com